

Application Note: Optimized Alkylation of 3-Fluoro-4-Hydroxybenzaldehyde with Isopropyl Bromide

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Compound of Interest

Compound Name: 3-Fluoro-4-(propan-2-yloxy)benzaldehyde
CAS No.: 1021231-72-0
Cat. No.: B2886035

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Abstract & Introduction

This application note details the protocol for the

-alkylation of 3-fluoro-4-hydroxybenzaldehyde (CAS: 405-05-0) with isopropyl bromide (2-bromopropane) to synthesize 3-fluoro-4-isopropoxybenzaldehyde (CAS: 1021231-72-0). This fluorinated alkoxybenzaldehyde motif is a critical intermediate in the synthesis of tyrosine kinase inhibitors, metabolic disease therapeutics, and advanced agrochemicals (e.g., pyrethroids).

The transformation utilizes a Williamson ether synthesis. However, the use of a secondary alkyl halide (isopropyl bromide) introduces a competition between nucleophilic substitution (

) and elimination (

). This guide provides an optimized "Finkelstein-Assisted" protocol to maximize the ether product yield while suppressing the formation of the elimination byproduct (propene).

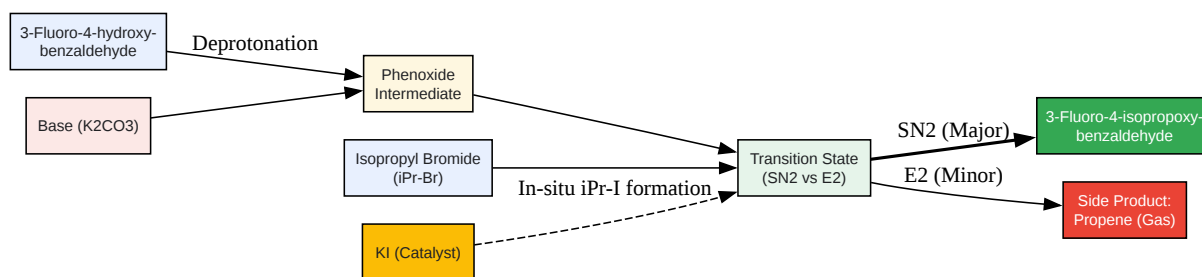
Reaction Mechanism & Critical Parameters

Mechanistic Pathway

The reaction proceeds via the deprotonation of the phenol by a mild base to form a phenoxide anion. This nucleophile then attacks the secondary carbon of isopropyl bromide.

- Main Reaction (
): Phenoxide displaces bromide to form the ether.
- Side Reaction (
): Phenoxide acts as a base, abstracting a proton from isopropyl bromide to form propene (gas) and regenerating the phenol.
- Catalytic Enhancement: Potassium Iodide (KI) is added to convert the sluggish alkyl bromide into a highly reactive alkyl iodide in situ (Finkelstein reaction).

Reaction Scheme Visualization



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Figure 1: Mechanistic pathway showing the competition between substitution (
) and elimination (
).

Experimental Optimization Strategy

To ensure high yield and reproducibility, the following parameters were optimized.

Parameter	Recommended Choice	Rationale
Base	Potassium Carbonate ()	Strong enough to deprotonate phenol () but mild enough to minimize elimination compared to or .
Solvent	DMF (N,N-Dimethylformamide)	Polar aprotic solvent significantly enhances the nucleophilicity of the phenoxide anion.
Catalyst	Potassium Iodide (KI)	Converts to (better leaving group), accelerating over .
Stoichiometry	1.5 - 2.0 eq. Alkyl Halide	Compensates for loss of reagent due to volatility and minor elimination side reactions.
Temperature	65°C	Optimal balance. is too slow for secondary halides; drastically increases elimination.

Detailed Protocol (Standard Operating Procedure)

Materials Required[2][3][4]

- Substrate: 3-Fluoro-4-hydroxybenzaldehyde (1.0 equiv.)
- Reagent: 2-Bromopropane (Isopropyl bromide) (1.5 equiv.)
- Base: Potassium Carbonate (
, anhydrous, granular (2.0 equiv.)
- Catalyst: Potassium Iodide (KI) (0.1 equiv.)
- Solvent: DMF (anhydrous preferred) [Concentration: 0.5 M]

Step-by-Step Procedure

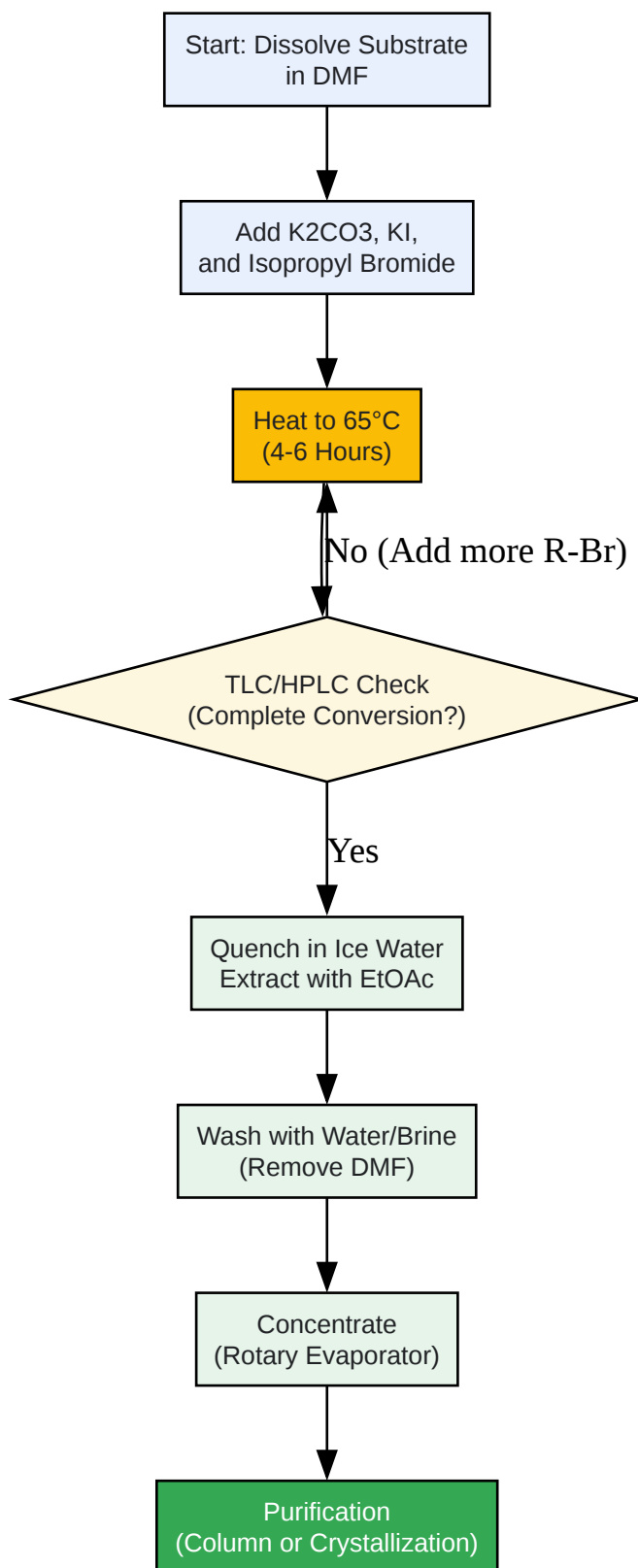
- Setup: Equip a round-bottom flask with a magnetic stir bar and a reflux condenser. Nitrogen flushing is recommended but not strictly required due to the stability of the aldehyde.
- Charging: Add 3-Fluoro-4-hydroxybenzaldehyde (10.0 g, 71.4 mmol) and anhydrous DMF (140 mL) to the flask. Stir until dissolved.
- Base Addition: Add
(19.7 g, 142.8 mmol) and KI (1.18 g, 7.1 mmol) to the solution. The mixture will become a suspension.
- Reagent Addition: Add 2-Bromopropane (10.0 mL, 13.2 g, 107 mmol) via syringe.
 - Note: 2-Bromopropane is volatile (bp 59°C). Ensure the condenser is efficient (cool water circulation).
- Reaction: Heat the mixture to 65°C in an oil bath. Stir vigorously for 4–6 hours.
 - Monitoring: Check by TLC (Hexane:EtOAc 4:1). The starting phenol (more polar) should disappear, replaced by the less polar ether product.
- Quench: Cool the reaction mixture to room temperature. Pour the mixture into ice-cold water (500 mL) with vigorous stirring. The product may precipitate as a solid or oil.

- Extraction: Extract the aqueous mixture with Ethyl Acetate (mL).
- Washing: Wash the combined organic layers with:
 - Water (mL) to remove DMF.
 - Brine (mL).
- Drying: Dry over anhydrous , filter, and concentrate under reduced pressure (rotary evaporator).

Purification

- Crude State: The product is typically obtained as a pale yellow oil that may solidify upon standing (Melting point approx. 30-35°C, though often handled as oil).
- Flash Chromatography: If high purity is required, purify via silica gel chromatography eluting with Hexane:EtOAc (90:10 to 80:20).
- Recrystallization: If solid, recrystallization from minimal hot Hexane/Ethanol is possible.

Process Workflow Diagram



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Figure 2: Operational workflow for the synthesis and isolation of the target ether.

Analytical Characterization

To validate the product identity, look for the following diagnostic signals:

- ^1H NMR (400 MHz, CDCl_3):
 - ppm (s, 1H, CHO aldehyde proton).
 - ppm (m, 2H, Aromatic protons).
 - ppm (t, 1H, Aromatic proton ortho to alkoxy).
 - ppm (septet, 1H, CH of isopropyl).
 - ppm (d, 6H, CH₃ of isopropyl).
 - Absence: The broad singlet of the phenolic -OH (ppm) must be absent.
- Mass Spectrometry (ESI):
 - Calc.^[1]_[2] MW: 182.19.
 - Found

Troubleshooting & Safety

Issue	Probable Cause	Solution
Low Conversion	Loss of Isopropyl Bromide	The reagent is volatile. Use a sealed tube or add an extra 0.5 eq of bromide after 3 hours.
Elimination Product	Temperature too high	Strictly maintain temp at 65°C. Do not reflux vigorously.
Residual DMF	Poor washing	DMF is difficult to remove. Use 3x water washes or an aqueous LiCl wash during workup.

Safety Note: Isopropyl bromide is an alkylating agent and potential carcinogen. Handle in a fume hood. DMF is a reproductive toxin.

References

- Substrate Identification: PubChem Compound Summary for CID 587250, 3-Fluoro-4-hydroxybenzaldehyde. National Center for Biotechnology Information (2023). [Link](#)
- Product Identification: BLD Pharm Catalog, 3-Fluoro-4-isopropoxybenzaldehyde (CAS 1021231-72-0).^{[3][4]} [Link](#)
- General Protocol (Williamson Ether Synthesis): "General Procedure for O-alkylation of Phenols". Organic Syntheses via Williamson Ether Synthesis. Organic-Chemistry.org. [Link](#)
- Analogous Synthesis (Method Validation): "Synthesis of 3-fluoro-4-(1-methyl-heptyloxy)-benzaldehyde". PrepChem / U.S. Patent 4,780,242. Describes identical conditions for a longer chain secondary alkyl halide. [Link](#)

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Sources

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- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 128495-46-5|4-Fluoro-3-methoxybenzaldehyde|BLD Pharm [bldpharm.com]
- 4. 68359-57-9|4-Fluoro-3-phenoxybenzaldehyde|BLD Pharm [bldpharm.com]
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